

Comprehensive Chemical Characterization of Synthetic 3-trans-Hydroxy Norcotinine

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Compound of Interest

Compound Name: 3-trans-Hydroxy Norcotinine

CAS No.: 1292911-83-1

Cat. No.: B561876

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Technical Guidance for Structural Validation & Purity Assessment

Executive Summary

3-trans-Hydroxy Norcotinine (also referred to as trans-3-hydroxy-norcotinine or demethyl-3-hydroxycotinine) is a specific metabolite and structural analog of nicotine. While trans-3-hydroxycotinine (3HC) is the primary metabolite of cotinine used to determine the Nicotine Metabolite Ratio (NMR), the nor- analog (lacking the N-methyl group) serves as a critical reference standard for specificity testing in clinical toxicology and pharmacokinetic profiling.

This guide provides a rigorous framework for the chemical characterization of synthetic **3-trans-Hydroxy Norcotinine**. It addresses the challenge of distinguishing this secondary amine from its tertiary amine parent (3HC) and validating the trans-diastereomeric configuration essential for biological relevance.

Chemical Identity & Properties

Property	Detail
Common Name	3-trans-Hydroxy Norcotine
IUPAC Name	trans-3-hydroxy-5-(pyridin-3-yl)pyrrolidin-2-one
Chemical Formula	C
	H
	N
	O
Molecular Weight	178.19 g/mol
Exact Mass	178.0742 Da
Key Functional Groups	Secondary Lactam (Amide), Pyridine, Secondary Alcohol
Stereochemistry	trans-configuration between C3-OH and C5-Pyridine

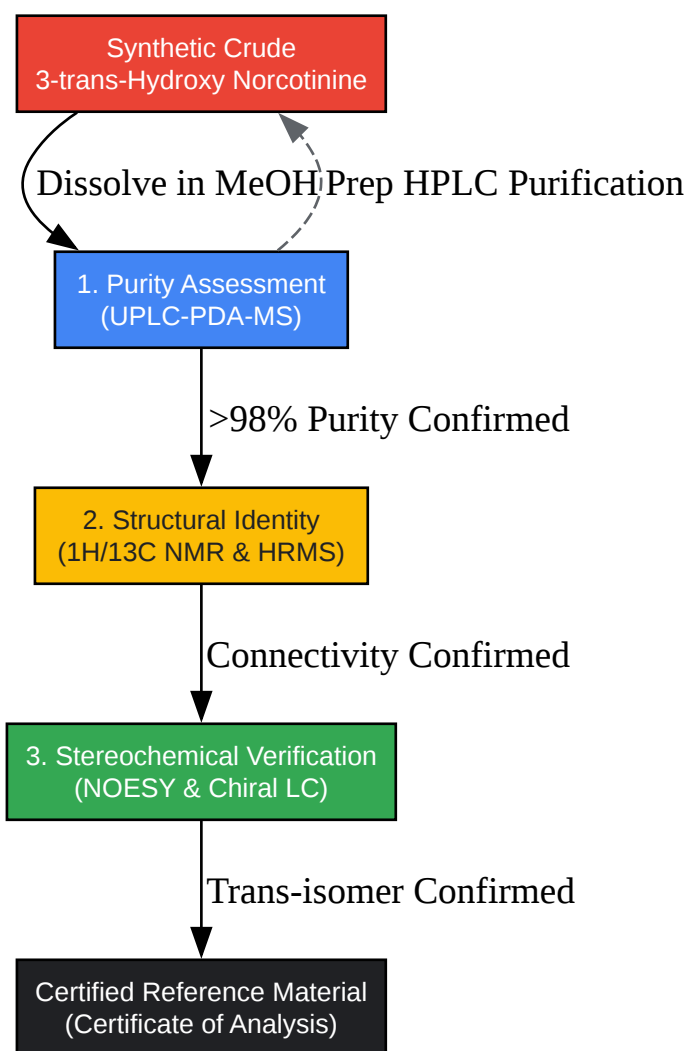
Structural Causality: The absence of the N-methyl group at position 1 (pyrrolidinone nitrogen) distinguishes this molecule from trans-3-hydroxycotine. This structural change significantly alters the pKa and retention behavior in reverse-phase chromatography compared to the methylated parent.

Characterization Strategy: The "Triad of Truth"

To validate the synthetic product, a self-validating system comprising three orthogonal analytical techniques is required.

Diagram 1: Characterization Workflow

The following workflow illustrates the logical progression from raw synthesis to validated reference material.



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Caption: Logical workflow for validating synthetic **3-trans-Hydroxy Norcotinine**, moving from purity check to structural and stereochemical confirmation.

Detailed Analytical Protocols

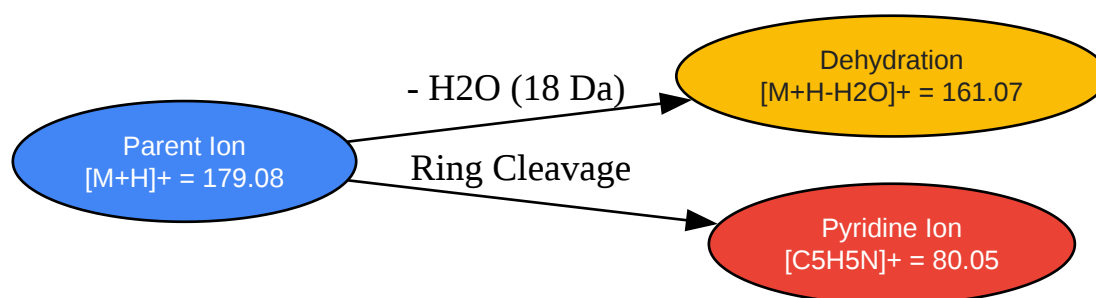
High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm elemental composition and analyze fragmentation to prove the nor-(demethylated) structure.

- Instrument: Q-TOF or Orbitrap MS.
- Ionization: ESI Positive Mode (+).

- Theoretical $[M+H]^+$: 179.0815 m/z.
- Key Discriminator: The mass shift of -14.0157 Da relative to 3-hydroxycotinine (m/z 193.0972) confirms the absence of the methyl group.

Fragmentation Pathway (MS/MS): Unlike cotinine analogs which often lose the methyl group first, **3-trans-Hydroxy Norcotinine** typically undergoes dehydration and ring opening.



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Caption: Primary fragmentation pathway in ESI+ mode. The m/z 80 product ion is characteristic of the pyridine moiety common to nicotine metabolites.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Definitive structural elucidation and stereochemical assignment. Solvent: Methanol-d₄ (

) is preferred to prevent broadening of the exchangeable amide proton, though may be used if solubility permits.

¹H NMR Interpretation Strategy

- Absence of N-Methyl: The most critical check. Look for the absence of a singlet at ~2.70 ppm (which is present in 3-hydroxycotinine).
- Amide Proton: In DMSO-d₆, a broad singlet ~8.5 ppm (NH) will be visible. In MeOD, this exchanges out.
- Trans-Configuration: The coupling constant (

) between H3 and H4/H5 is diagnostic.

- H3 (CH-OH): Appears as a doublet of doublets (dd) ~4.5 ppm.
- H5 (CH-Py): Appears as a doublet of doublets ~4.8 ppm.
- Stereo-logic: In the trans isomer, the dihedral angle typically results in a smaller coupling compared to the cis isomer, but NOESY is the definitive confirmation.

Table 1: Expected ¹H NMR Data (Methanol-d₄)

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
2 (C=O)	-	-	-	Carbonyl (13C only ~175 ppm)
3 (CH-OH)	4.45 - 4.55	dd	1H	-to carbonyl & hydroxyl.
4 (CH)	2.00 - 2.50	m	2H	Methylene bridge. Complex splitting.
5 (CH-Py)	4.70 - 4.85	dd	1H	Benzylic-like, adjacent to N (amide).
Py-2'	8.50 - 8.60	d	1H	-proton on pyridine ring.
Py-6'	8.45 - 8.55	dd	1H	Adjacent to pyridine nitrogen.
Py-4'	7.80 - 7.90	dt	1H	Para to pyridine nitrogen.
Py-5'	7.40 - 7.50	dd	1H	Meta to pyridine nitrogen.
N-H	-	-	-	Exchanged in MeOD (Visible in DMSO).

NOESY (Nuclear Overhauser Effect Spectroscopy)

To confirm the trans geometry:

- Trans: No strong cross-peak between H3 and H5. Stronger correlations between H3 and H4 protons on the same face.

- Cis: Strong cross-peak between H3 and H5 due to spatial proximity.

Chromatographic Purity & Chirality

Protocol: UPLC-PDA Method

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50mm, 1.7 μ m).
- Mobile Phase A: 10 mM Ammonium Acetate (pH 9.0) or 0.1% Formic Acid. Note: Basic pH often improves peak shape for nicotine alkaloids.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV at 260 nm (Pyridine).

Protocol: Chiral Separation (If Enantiomeric Purity is required) Synthetic routes often yield a racemic trans mixture (($\pm$)-trans). To isolate the biological metabolite ((3'R, 5'S)-trans), chiral chromatography is necessary.

- Column: Chiralpak AD-H or OD-H.
- Mobile Phase: Hexane:Ethanol (with 0.1% Diethylamine).

References

- U.S. Food & Drug Administration (FDA).510(k) Substantial Equivalence Determination Decision Summary (Omega Laboratories). (Lists 3-trans-Hydroxy-norcotinine as specificity control). Available at: [\[Link\]](#)
- Dagne, E., & Castagnoli, N. (1972). Structure of the major urinary metabolite of nicotine. Journal of Medicinal Chemistry. (Foundational text on hydroxycotinine stereochemistry).
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